

# Applications of 4,5-Dimethylhexan-1-ol as a solvent or intermediate

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## Compound of Interest

Compound Name: 4,5-Dimethylhexan-1-ol

Cat. No.: B15181269

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## Application Notes and Protocols for 4,5-Dimethylhexan-1-ol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4,5-Dimethylhexan-1-ol** is a branched-chain primary alcohol with the molecular formula  $C_8H_{18}O$ . While specific, in-depth research on the applications of **4,5-Dimethylhexan-1-ol** is limited in publicly available literature, its structural characteristics as a branched-chain C8 alcohol suggest its potential utility as a versatile solvent and a key intermediate in organic synthesis, including in the field of drug development. This document provides an overview of its potential applications, physicochemical properties, and generalized experimental protocols to guide researchers in exploring its utility.

### Physicochemical Properties

The properties of **4,5-Dimethylhexan-1-ol** make it an interesting candidate for various applications. A summary of its key computed and experimental properties is provided below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	-
Molecular Weight	130.23 g/mol	-
Appearance	Colorless liquid (predicted)	General knowledge of similar alcohols
Boiling Point	~170-180 °C (estimated)	Extrapolation from similar C8 alcohols
Density	~0.82 g/cm <sup>3</sup> (estimated)	Extrapolation from similar C8 alcohols
Water Solubility	Low (estimated)	General properties of C8 alcohols
LogP	~2.9 (estimated)	Extrapolation from similar C8 alcohols

## Potential Applications

Based on the characteristics of branched-chain alcohols, **4,5-Dimethylhexan-1-ol** can be explored for the following applications:

### As a Specialty Solvent

The branched alkyl chain and the polar hydroxyl group give **4,5-Dimethylhexan-1-ol** amphiphilic character, allowing it to dissolve a range of non-polar and moderately polar compounds.

- **Organic Synthesis:** It can serve as a reaction medium for organic reactions where a higher boiling point and moderate polarity are required. Its branched structure may offer unique solubility profiles compared to linear alcohols.
- **Formulations:** In the pharmaceutical and cosmetic industries, it could be investigated as a co-solvent or an excipient for topical formulations, potentially enhancing the solubility and skin penetration of active pharmaceutical ingredients (APIs). Branched-chain alcohols are known to be used as fragrance ingredients.<sup>[1]</sup>

- **Cleaning and Degreasing:** Its ability to dissolve oils and greases makes it a potential component in industrial and laboratory cleaning formulations.

## As a Chemical Intermediate

The primary alcohol group of **4,5-Dimethylhexan-1-ol** is a reactive functional group that can be readily converted into other functionalities, making it a valuable building block in multi-step organic syntheses.

- **Synthesis of Esters:** It can be esterified with carboxylic acids or their derivatives to produce esters with potential applications as fragrances, flavors, or specialty lubricants.
- **Synthesis of Alkyl Halides:** The hydroxyl group can be substituted with a halogen (e.g., via reaction with  $\text{SOCl}_2$  or  $\text{PBr}_3$ ) to form the corresponding 1-halo-4,5-dimethylhexane, a versatile intermediate for nucleophilic substitution and organometallic reactions.
- **Synthesis of Ethers:** It can be used to synthesize ethers through Williamson ether synthesis, which could find use as solvents or additives.
- **Drug Discovery:** The lipophilic 4,5-dimethylhexyl moiety can be incorporated into drug candidates to modulate their physicochemical properties, such as lipophilicity (LogP), which can influence their absorption, distribution, metabolism, and excretion (ADME) profile.

## Experimental Protocols

The following are generalized protocols for key reactions involving **4,5-Dimethylhexan-1-ol** as a chemical intermediate. Researchers should optimize these conditions for their specific substrates and desired outcomes.

### Protocol 1: Esterification of 4,5-Dimethylhexan-1-ol (Fischer Esterification)

**Objective:** To synthesize an ester from **4,5-Dimethylhexan-1-ol** and a carboxylic acid.

**Materials:**

- **4,5-Dimethylhexan-1-ol**

- Carboxylic acid (e.g., acetic acid)
- Strong acid catalyst (e.g., concentrated H<sub>2</sub>SO<sub>4</sub>)
- Anhydrous solvent (e.g., toluene or hexane)
- Dean-Stark apparatus
- Round-bottom flask, condenser, heating mantle, magnetic stirrer
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus, add **4,5-Dimethylhexan-1-ol** (1.0 eq), the carboxylic acid (1.2 eq), and the anhydrous solvent.
- Slowly add the acid catalyst (0.05 eq) to the stirring mixture.
- Heat the reaction mixture to reflux and collect the water generated in the Dean-Stark trap.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete (no more water is collected, and starting material is consumed), cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.

- Filter the drying agent and concentrate the organic phase using a rotary evaporator.
- Purify the crude ester by column chromatography on silica gel.

## Protocol 2: Oxidation of 4,5-Dimethylhexan-1-ol to an Aldehyde

Objective: To synthesize 4,5-dimethylhexanal.

Materials:

- **4,5-Dimethylhexan-1-ol**
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP)
- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether
- Celite or silica gel
- Round-bottom flask, magnetic stirrer, nitrogen atmosphere setup
- Rotary evaporator

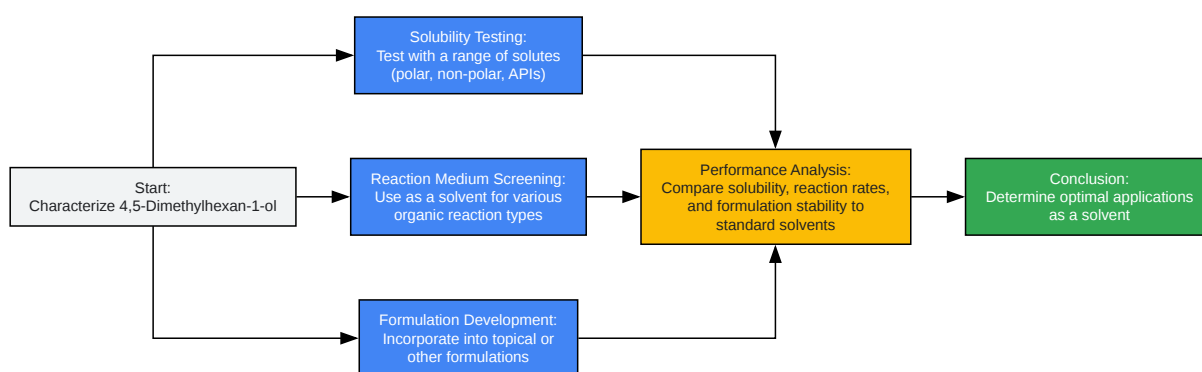
Procedure (using PCC):

- To a round-bottom flask under a nitrogen atmosphere, add PCC (1.5 eq) and anhydrous DCM.
- In a separate flask, dissolve **4,5-Dimethylhexan-1-ol** (1.0 eq) in anhydrous DCM.
- Slowly add the solution of the alcohol to the stirring suspension of PCC at room temperature.
- Stir the reaction mixture for 2-4 hours, monitoring the progress by TLC.
- Upon completion, dilute the reaction mixture with anhydrous diethyl ether and filter through a pad of Celite or silica gel to remove the chromium salts.

- Wash the filter cake with additional diethyl ether.
- Combine the filtrates and concentrate using a rotary evaporator (with caution, as aldehydes can be volatile).
- The resulting crude aldehyde can be used directly or purified further by distillation or chromatography.

## Visualizations

### Logical Workflow for Investigating 4,5-Dimethylhexan-1-ol as a Solvent

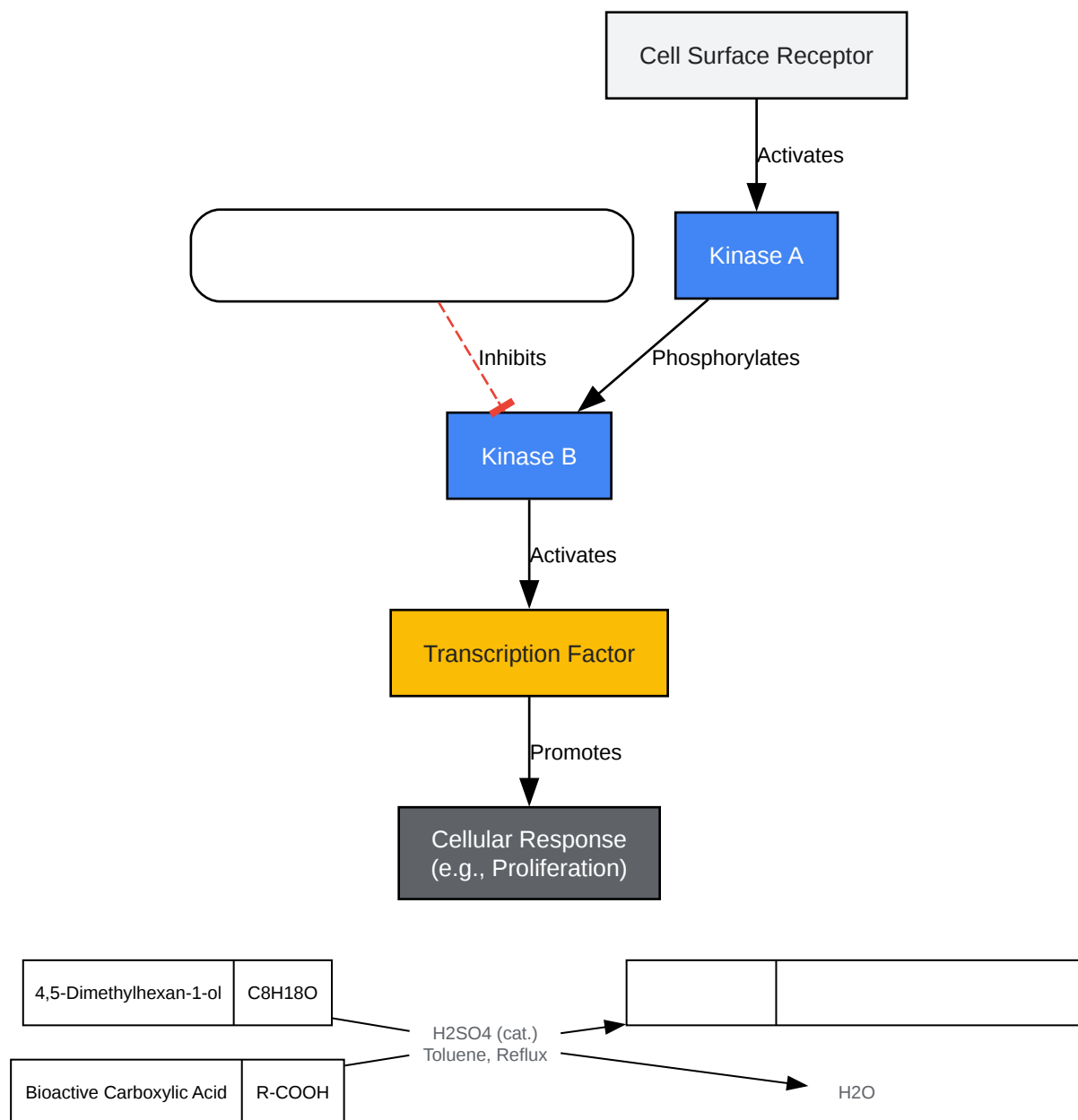


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Caption: Workflow for evaluating **4,5-Dimethylhexan-1-ol** as a solvent.

### Signaling Pathway for a Hypothetical Drug Molecule Derived from 4,5-Dimethylhexan-1-ol

This diagram illustrates a hypothetical scenario where a drug molecule, synthesized using a 4,5-dimethylhexyl moiety for improved membrane interaction, inhibits a generic kinase signaling pathway.



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## References

- 1. A safety assessment of branched chain saturated alcohols when used as fragrance ingredients - PubMed [pubmed.ncbi.nlm.nih.gov]
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